

Spectroscopic Characterization of 3-(Allyloxy)aniline: A Technical Guide

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Compound of Interest

Compound Name: 3-(Allyloxy)aniline

CAS No.: 74900-81-5

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Introduction

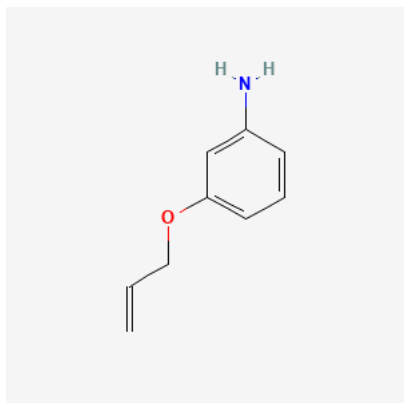
3-(Allyloxy)aniline is an aromatic organic compound featuring both an amine and an ether functional group. This dual functionality makes it a versatile building block in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and materials. A thorough understanding of its spectroscopic properties is paramount for researchers and drug development professionals for quality control, reaction monitoring, and structural elucidation of its derivatives. This guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-(Allyloxy)aniline**, grounded in fundamental principles and comparative data from analogous structures.

Molecular Structure and Key Features

Before delving into the spectral data, it is crucial to understand the molecular structure of **3-(Allyloxy)aniline**. The molecule consists of an aniline core substituted at the meta-position with an allyloxy group.

- Molecular Formula: $C_9H_{11}NO$ ^[1]

- Molecular Weight: 149.19 g/mol [1][2]



- Structure: (Image Source: PubChem CID 459251)[1]

The key structural features that will dictate the spectroscopic output are:

- The aromatic ring with its distinct electronic environment.
- The electron-donating amino group (-NH₂), which influences the aromatic proton and carbon chemical shifts.
- The allyloxy group (-O-CH₂-CH=CH₂), which introduces characteristic aliphatic and vinylic signals.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The analysis below is based on established substituent effects on aromatic systems.[3][4]

¹H NMR Spectroscopy: Predicted Data and Interpretation

The ¹H NMR spectrum of **3-(Allyloxy)aniline** is predicted to show distinct signals for the aromatic protons, the allylic protons, and the amine protons. The solvent used for analysis is typically deuterated chloroform (CDCl₃).

Table 1: Predicted ¹H NMR Chemical Shifts for **3-(Allyloxy)aniline** in CDCl₃

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-6	~7.10	t (triplet)	$J \approx 8.0$	1H
H-2	~6.35	s (singlet)	-	1H
H-4	~6.30	d (doublet)	$J \approx 8.0$	1H
H-5	~6.25	d (doublet)	$J \approx 8.0$	1H
-NH ₂	~3.70	br s (broad singlet)	-	2H
-OCH ₂ -	~4.50	dt (doublet of triplets)	$J \approx 5.0, 1.5$	2H
-CH=CH ₂	~6.05	ddt (doublet of doublet of triplets)	$J \approx 17.2, 10.5, 5.0$	1H
=CH ₂ (trans)	~5.40	dq (doublet of quartets)	$J \approx 17.2, 1.5$	1H
=CH ₂ (cis)	~5.25	dq (doublet of quartets)	$J \approx 10.5, 1.5$	1H

Causality Behind Predictions:

- Aromatic Region (δ 6.0-7.5 ppm):** The amino group is a strong activating group and directs ortho- and para-. The allyloxy group is also activating. The combination of these two groups at the 1 and 3 positions results in a complex splitting pattern. The proton at C6, being meta to the strongly donating amino group, will be the most downfield of the aromatic protons. The protons at C2, C4, and C5 will be significantly shielded (shifted upfield) due to the combined electron-donating effects of the -NH₂ and -OR groups.
- Amine Protons (δ ~3.70 ppm):** The -NH₂ protons typically appear as a broad singlet. The chemical shift can vary depending on concentration and solvent. This signal will disappear upon shaking the sample with D₂O, a key confirmatory test.

- Allyl Group Protons: This group gives a highly characteristic set of signals.
 - The -OCH₂- protons (δ ~4.50 ppm) are adjacent to an oxygen atom, causing a downfield shift. They are split by the neighboring vinylic proton, resulting in a doublet, and show long-range coupling to the terminal =CH₂ protons, appearing as a doublet of triplets.
 - The internal vinylic proton (-CH=) (δ ~6.05 ppm) is split by the adjacent -OCH₂- protons and by the two terminal vinylic protons (cis and trans), leading to a complex multiplet (ddt).
 - The terminal vinylic protons (=CH₂) (δ ~5.25-5.40 ppm) are diastereotopic. They show geminal coupling to each other (which is often small), cis and trans coupling to the internal vinylic proton, and long-range "allylic" coupling to the -OCH₂- protons, resulting in two distinct signals, typically doublet of quartets.

¹³C NMR Spectroscopy: Predicted Data and Interpretation

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Table 2: Predicted ¹³C NMR Chemical Shifts for **3-(Allyloxy)aniline**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-3 (C-O)	~160.0
C-1 (C-N)	~148.0
-CH=CH ₂	~133.0
C-6	~130.0
=CH ₂	~118.0
C-5	~107.0
C-2	~106.0
C-4	~101.0
-OCH ₂ -	~69.0

Causality Behind Predictions:

- **Aromatic Carbons:** The chemical shifts are heavily influenced by the substituents. The carbons directly attached to the electron-donating oxygen (C-3) and nitrogen (C-1) atoms are significantly deshielded and appear furthest downfield in the aromatic region.^{[3][5]} The ortho and para carbons relative to these groups (C-2, C-4, C-5) are shielded and shifted upfield. C-6, being meta to both groups, is less affected.
- **Allyl Group Carbons:** The vinylic carbons ($-\text{CH}=\text{}$ and $=\text{CH}_2$) appear in the typical alkene region of the spectrum. The $-\text{OCH}_2-$ carbon is shifted downfield due to the attached electronegative oxygen atom.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations.

Table 3: Predicted IR Absorption Bands for **3-(Allyloxy)aniline**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Intensity
3450 - 3350	N-H Asymmetric & Symmetric Stretch	Primary Aromatic Amine	Medium (two bands)
3100 - 3000	C-H Stretch (sp ²)	Aromatic & Vinylic	Medium-Weak
2950 - 2850	C-H Stretch (sp ³)	Aliphatic	Medium-Weak
1640 - 1620	C=C Stretch	Alkene	Medium
1620 - 1580	N-H Bend (Scissoring)	Primary Amine	Medium-Strong
1600 & 1475	C=C Stretch	Aromatic Ring	Medium (two bands)
1250 - 1200	C-O Stretch	Aryl-Alkyl Ether	Strong
1150 - 1085	C-N Stretch	Aromatic Amine	Medium
990 & 920	=C-H Bend (Out-of-plane)	Alkene	Strong
850 - 750	C-H Bend (Out-of-plane)	Substituted Aromatic	Strong

Interpretation of Key Peaks:

- **N-H Stretching:** The most diagnostic feature for a primary amine is the appearance of two distinct bands in the 3450-3350 cm⁻¹ region, corresponding to the asymmetric and symmetric N-H stretches.^{[6][7]}
- **C-O Stretching:** A strong, prominent band around 1225 cm⁻¹ is characteristic of the aryl-alkyl ether C-O bond stretch.
- **Alkene Bands:** The C=C stretch of the allyl group will appear around 1640 cm⁻¹. The out-of-plane bending vibrations of the vinylic hydrogens are also very characteristic, appearing as strong bands around 990 and 920 cm⁻¹.
- **Aromatic Region:** The aromatic C=C stretching vibrations typically appear as a pair of bands around 1600 and 1475 cm⁻¹. The substitution pattern on the benzene ring (1,3-disubstituted) will give rise to strong C-H out-of-plane bending bands in the 850-750 cm⁻¹ region.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. Electron Ionization (EI) is a common technique used for this purpose.

- **Molecular Ion ($M^{+\bullet}$):** The molecular ion peak is expected at $m/z = 149$, corresponding to the molecular weight of **3-(Allyloxy)aniline** ($C_9H_{11}NO$). This peak should be reasonably abundant.

Predicted Fragmentation Pattern:

The fragmentation of **3-(Allyloxy)aniline** will be driven by the stability of the resulting fragments, primarily influenced by the amine and ether groups.

Table 4: Predicted Major Fragments in the EI-Mass Spectrum of **3-(Allyloxy)aniline**

m/z	Proposed Fragment Structure	Fragmentation Pathway
149	$[C_9H_{11}NO]^{+\bullet}$	Molecular Ion
108	$[H_2N-C_6H_4-O]^{+\bullet}$	Loss of allyl radical ($\bullet CH_2CH=CH_2$)
93	$[C_6H_5NH_2]^{+\bullet}$	Cleavage of the ether bond with H-transfer
77	$[C_6H_5]^+$	Loss of NH_2 from aniline fragment
41	$[C_3H_5]^+$	Allyl cation

Causality of Fragmentation:

- **Loss of Allyl Radical (m/z 108):** The most favorable initial fragmentation is the cleavage of the benzylic C-O bond, leading to the loss of a stable allyl radical (mass 41). This results in a prominent peak at m/z 108.

- Formation of Aniline Radical Cation (m/z 93): A rearrangement reaction can lead to the cleavage of the ether bond, resulting in the formation of the stable aniline radical cation at m/z 93.[8]
- Allyl Cation (m/z 41): The formation of the stable allyl cation is a very common pathway for allylic compounds, leading to a strong signal at m/z 41.

Experimental Protocols

The acquisition of high-quality spectroscopic data requires standardized procedures and adherence to safety protocols. **3-(Allyloxy)aniline** and related anilines should be handled with care, using appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

Workflow for Spectroscopic Analysis

Caption: General workflow for the complete spectroscopic characterization of **3-(Allyloxy)aniline**.

Detailed Methodologies

- NMR Spectroscopy Protocol:
 1. Accurately weigh approximately 10-20 mg of **3-(Allyloxy)aniline**.
 2. Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
 3. Transfer the solution to a 5 mm NMR tube.
 4. Acquire spectra on a spectrometer operating at a frequency of 400 MHz or higher for 1H .
 5. Standard parameters for 1H NMR include a 30-degree pulse angle, a 2-second relaxation delay, and 16-32 scans.
 6. For ^{13}C NMR, use a proton-decoupled pulse sequence with a 45-degree pulse angle, a 2-second relaxation delay, and accumulate several hundred to a few thousand scans for adequate signal-to-noise.

- IR Spectroscopy Protocol (ATR Method):
 1. Ensure the Attenuated Total Reflectance (ATR) crystal is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.
 2. Record a background spectrum.
 3. Place a single drop of liquid **3-(Allyloxy)aniline** directly onto the ATR crystal.
 4. Acquire the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .
 5. Clean the crystal thoroughly after analysis.
- Mass Spectrometry Protocol (GC-MS with EI):
 1. Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
 2. Inject 1 μL of the solution into a Gas Chromatograph-Mass Spectrometer (GC-MS).
 3. The GC will separate the compound from any impurities. A typical GC program would involve an initial temperature of 50°C, ramping up to 250°C.
 4. The eluent is directed into the ion source of the mass spectrometer, operating in Electron Ionization (EI) mode at 70 eV.
 5. The mass analyzer scans a range, for example, from m/z 35 to 350.

Conclusion

The combination of NMR, IR, and MS provides a comprehensive and unambiguous characterization of **3-(Allyloxy)aniline**. ^1H and ^{13}C NMR elucidate the precise connectivity of the carbon-hydrogen framework. IR spectroscopy confirms the presence of the key amine, ether, aromatic, and alkene functional groups. Mass spectrometry confirms the molecular weight and provides insight into the molecule's stability and fragmentation pathways. This guide, by integrating predictive analysis based on established chemical principles with standard

experimental protocols, serves as a valuable resource for scientists working with this important chemical intermediate.

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